

Essential Safety and Operational Guidance for Handling GSK269962A

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Compound of Interest

Compound Name: GSK269962A

Cat. No.: B1663334

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For researchers, scientists, and drug development professionals working with the potent ROCK inhibitor **GSK269962A**, adherence to strict safety protocols is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Hazard Identification and Classification

GSK269962A is classified with several hazards that necessitate careful handling to avoid exposure. The primary hazards are summarized in the table below.

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1][2]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation[1]
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	H400: Very toxic to aquatic life[2]
Hazardous to the Aquatic Environment, Long-Term Hazard (Category 1)	H410: Very toxic to aquatic life with long lasting effects[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to mitigate the risks associated with **GSK269962A**. The following table outlines the required PPE for various handling procedures.

Body Part	Required PPE	Standard
Hands	Chemical-resistant gloves (e.g., nitrile)	ASTM D6978
Eyes/Face	Safety glasses with side shields or goggles; face shield if splashing is a risk	ANSI Z87.1
Body	Impervious laboratory coat or gown, closed at the back	
Respiratory	NIOSH-approved respirator if dust or aerosols may be generated	
Feet	Closed-toe shoes	

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **GSK269962A** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled or stored.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling and before leaving the laboratory.[\[1\]](#)[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[2\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[2\]](#)
- Keep away from incompatible materials such as strong acids, alkalis, and oxidizing agents.
[\[1\]](#)[\[2\]](#)

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention. [1]
Inhalation	Move the individual to fresh air and keep them in a position comfortable for breathing. Seek medical attention if respiratory symptoms occur. [1]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor for treatment advice. [2]
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material and collect it for disposal. Prevent the material from entering drains or waterways. [1]

Disposal Plan

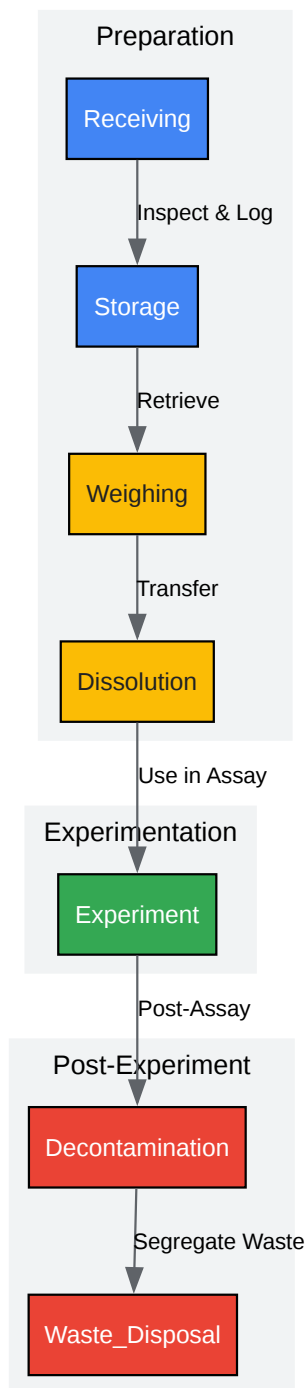
The disposal of **GSK269962A** and its contaminated materials must be handled with care to prevent environmental contamination.

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- The compound is very toxic to aquatic life with long-lasting effects; therefore, it must not be released into the environment.^[2]
- Containers should be triple-rinsed and disposed of as hazardous waste.

Experimental Workflow

The following diagram illustrates a general workflow for handling **GSK269962A** in a laboratory setting, from receiving to disposal.

GSK269962A Handling Workflow



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Caption: A flowchart outlining the key stages of **GSK269962A** handling in the lab.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. ROCK inhibitor GSK269962A|850664-21-0|MSDS [dcchemicals.com]
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